

# Essential Safety and Operational Guide for 2-Hydroxybenzonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Hydroxybenzonitrile

Cat. No.: B7725056

[Get Quote](#)

For Immediate Use by Laboratory and Drug Development Professionals

This document provides critical safety protocols, operational procedures, and disposal plans for the handling of **2-Hydroxybenzonitrile** (CAS No. 611-20-1), also known as Salicylonitrile. Adherence to these guidelines is imperative to ensure personnel safety and regulatory compliance.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Hydroxybenzonitrile** is a hazardous substance that is harmful if swallowed, may cause an allergic skin reaction, and can result in serious eye damage.<sup>[1][2][3]</sup> The following table summarizes the required Personal Protective Equipment (PPE) for handling this chemical.

PPE Category	Specification	Purpose
Eye and Face Protection	Chemical safety goggles or a full-face shield conforming to EN 166 (EU) or NIOSH (US) standards.[1]	Protects against splashes, dust, and vapors that can cause serious eye damage.[1]
Skin Protection	Chemical-resistant gloves (Nitrile rubber is recommended) and a lab coat or chemical-resistant apron.[4]	Prevents skin contact which may lead to irritation or an allergic reaction.[1][4] Contaminated clothing should be removed immediately.[4]
Respiratory Protection	To be used in a well-ventilated area or under a chemical fume hood.[4] If dust formation is likely, a NIOSH-approved respirator for dusts is recommended.[4]	Minimizes the inhalation of dust or vapors that can cause respiratory tract irritation.

## Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure risks.

Aspect	Procedure
Handling	Use in a well-ventilated area, preferably within a chemical fume hood.[4] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][5] Do not eat, drink, or smoke when using this product.[1][5] Wash hands and any exposed skin thoroughly after handling.[1][5]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.[3] Store away from strong oxidizing agents and strong bases.[5]

## Emergency Procedures and First Aid

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[3][5] Remove contact lenses if present and easy to do.[1][5] Seek immediate medical attention.[3][5]
Skin Contact	Take off contaminated clothing immediately.[1] Wash off with soap and plenty of water for at least 15 minutes.[3][5] If skin irritation or a rash occurs, get medical advice/attention.[1][5]
Inhalation	Move the victim into fresh air.[1] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1] Get medical attention if symptoms occur.[3][5]
Ingestion	Rinse mouth with water.[1][5] Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[5]

## Disposal Plan

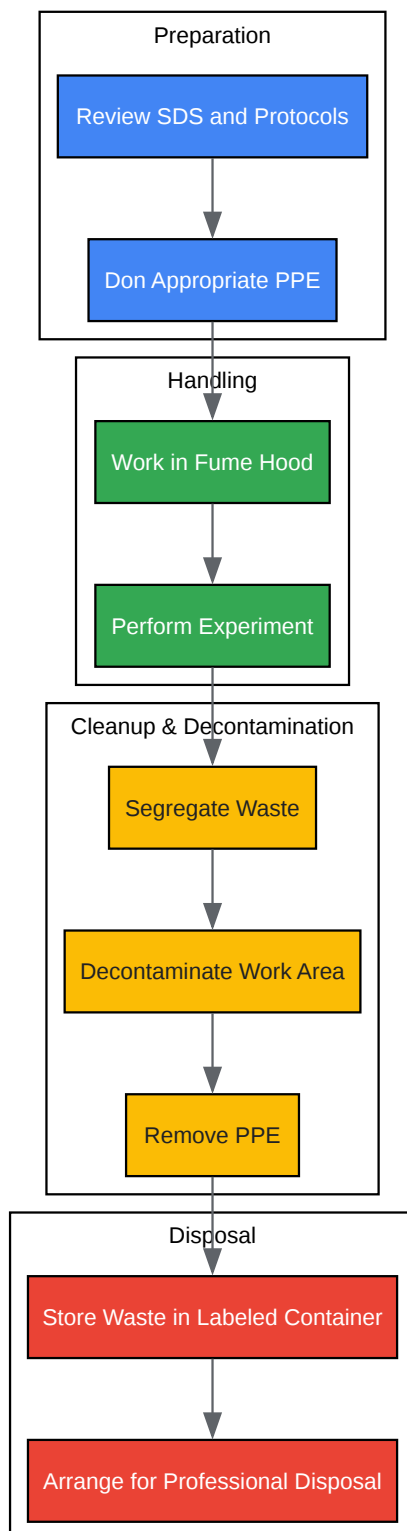
Proper disposal of **2-Hydroxybenzonitrile** and any contaminated materials is essential to prevent environmental contamination.

Waste Type	Disposal Procedure
Chemical Waste	All solid waste and solutions containing 2-Hydroxybenzonitrile must be collected in a designated, properly labeled, and sealed hazardous waste container for "Halogenated Organic Waste". <sup>[6]</sup> Do not mix with non-halogenated waste. <sup>[6]</sup>
Contaminated Materials	All contaminated lab supplies (e.g., gloves, filter paper, pipette tips) must be collected in the designated hazardous waste container. <sup>[6]</sup>
Empty Containers	Uncleaned containers should be treated as the product itself. <sup>[4]</sup> They should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste before the container is disposed of or recycled according to institutional protocols. <sup>[4]</sup>
Arranging Disposal	Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and disposal. <sup>[6]</sup>

## Operational Workflow

The following diagram illustrates the standard operational workflow for handling **2-Hydroxybenzonitrile** from receipt to disposal.

## Workflow for Handling 2-Hydroxybenzonitrile



[Click to download full resolution via product page](#)

Caption: Standard workflow for handling **2-Hydroxybenzonitrile**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. 2-Hydroxybenzonitrile | C<sub>7</sub>H<sub>5</sub>NO | CID 11907 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. benchchem.com [benchchem.com]
- 5. fishersci.com [fishersci.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Hydroxybenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7725056#personal-protective-equipment-for-handling-2-hydroxybenzonitrile]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)